

The Synthetic Pathway of LY-295501: An In-Depth Technical Guide

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Compound of Interest

Compound Name: LY-295501

Cat. No.: B1209644

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Abstract

LY-295501 is a diarylsulfonylurea with demonstrated antitumor activity. This document provides a comprehensive technical overview of its synthesis, detailing the probable synthetic pathway, experimental methodologies for key transformations, and relevant quantitative data. The synthesis of **LY-295501**, chemically known as 1-(3,4-dichlorophenyl)-3-(2,3-dihydro-1-benzofuran-5-ylsulfonyl)urea, involves the preparation of two key intermediates: 2,3-dihydro-1-benzofuran-5-sulfonamide and 3,4-dichlorophenyl isocyanate. These intermediates are subsequently coupled to form the final sulfonylurea product. This guide is intended to serve as a valuable resource for researchers and professionals involved in medicinal chemistry and drug development.

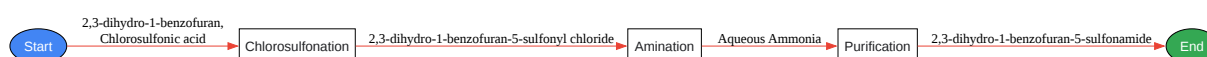
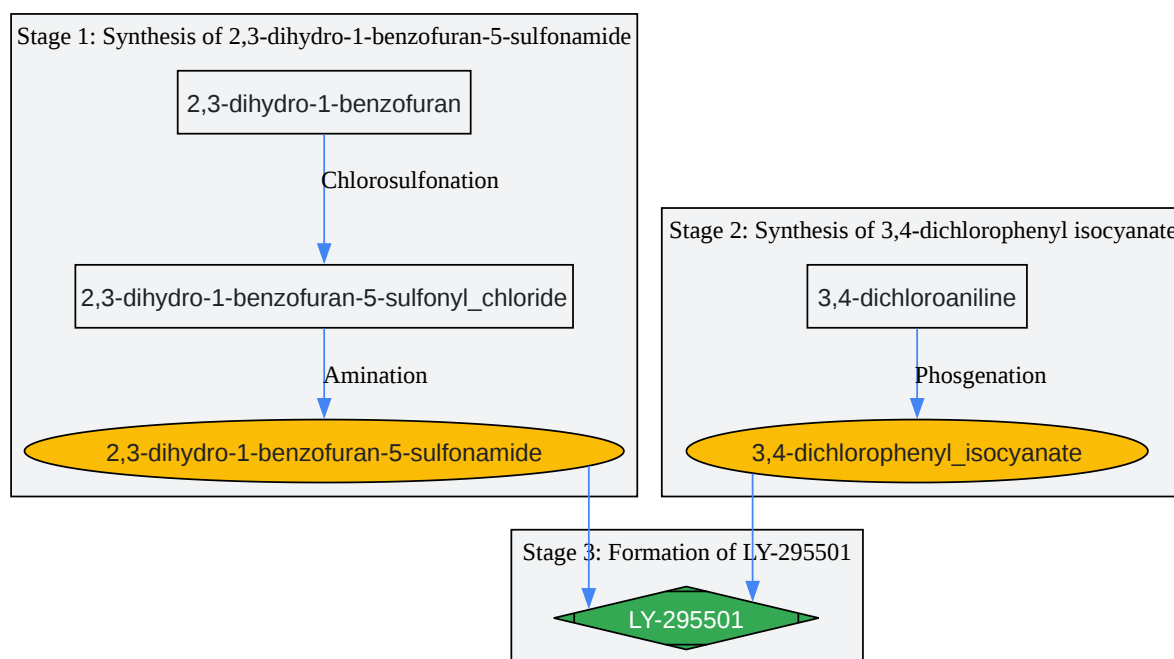
Overview of the Synthetic Pathway

The synthesis of **LY-295501** can be logically divided into three main stages:

- Stage 1: Synthesis of 2,3-dihydro-1-benzofuran-5-sulfonamide. This heterocyclic sulfonamide forms one of the aryl scaffolds of the final molecule.
- Stage 2: Synthesis of 3,4-dichlorophenyl isocyanate. This isocyanate provides the second aryl group and the reactive moiety for the urea linkage formation.

- Stage 3: Coupling of Intermediates to form **LY-295501**. The final step involves the reaction between the sulfonamide and the isocyanate to create the characteristic sulfonylurea bridge.

The overall synthetic scheme is depicted below:



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